

5-Chloro-1H-indol-7-amine chemical safety and handling

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Compound of Interest

Compound Name: 5-Chloro-1H-indol-7-amine

Cat. No.: B1431568

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An In-depth Technical Guide to the Chemical Safety and Handling of **5-Chloro-1H-indol-7-amine**

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: Specific safety and toxicological data for **5-Chloro-1H-indol-7-amine** are not extensively available in public databases. This guide has been compiled by extrapolating information from safety data sheets (SDS) of structurally similar compounds, including other chlorinated indoles. This information should be used as a provisional guide for risk assessment and handling procedures. It is imperative for all personnel to conduct a thorough risk assessment based on their specific experimental conditions and to handle this compound with caution in a controlled laboratory environment.

Section 1: Chemical Identity and Physical Properties

5-Chloro-1H-indol-7-amine is a halogenated indole derivative.^[1] Understanding its fundamental properties is the first step in ensuring its safe handling.

Property	Value	Source
Molecular Formula	C ₈ H ₇ ClN ₂	[1]
Molecular Weight	166.61 g/mol	[1]
CAS Number	292636-11-4	[1]
Appearance	Likely a solid at room temperature	Inferred from related compounds
Solubility	Likely soluble in alcohols, insoluble in water	[2]
Storage	Room temperature	[1]

Section 2: Hazard Identification and GHS Classification

Based on data from similar chlorinated indole compounds, **5-Chloro-1H-indol-7-amine** is anticipated to possess the following hazards under the Globally Harmonized System (GHS).

Hazard Class	Hazard Category	Signal Word	Hazard Statement
Acute Toxicity, Oral	Category 4	Warning	H302: Harmful if swallowed[3][4]
Skin Corrosion/Irritation	Category 2	Warning	H315: Causes skin irritation[3][4][5]
Serious Eye Damage/Eye Irritation	Category 2	Warning	H319: Causes serious eye irritation[3][4][5]
Specific Target Organ Toxicity - Single Exposure (Respiratory Tract Irritation)	Category 3	Warning	H335: May cause respiratory irritation[3][4][5]

Section 3: Safe Handling and Engineering Controls

Adherence to strict handling protocols is critical to minimize exposure and ensure a safe laboratory environment.

Engineering Controls

The primary line of defense against exposure is the implementation of robust engineering controls.

- Ventilation: All work with **5-Chloro-1H-indol-7-amine**, especially when handling the solid powder or preparing solutions, must be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[3][6]
- Safety Equipment: An eyewash station and a safety shower must be readily accessible in the immediate work area.[3]

General Handling Procedures

- Avoid direct contact with skin and eyes.[3]
- Prevent the formation of dust and aerosols when handling the solid form.[5][7]
- Use appropriate, non-sparking tools for handling.[5][7]
- Do not eat, drink, or smoke in the laboratory where this chemical is handled.[4][6]
- Wash hands thoroughly with soap and water after handling, even if gloves were worn.[3][4]

Storage Protocols

Proper storage is crucial to maintain the chemical's integrity and prevent accidental release.

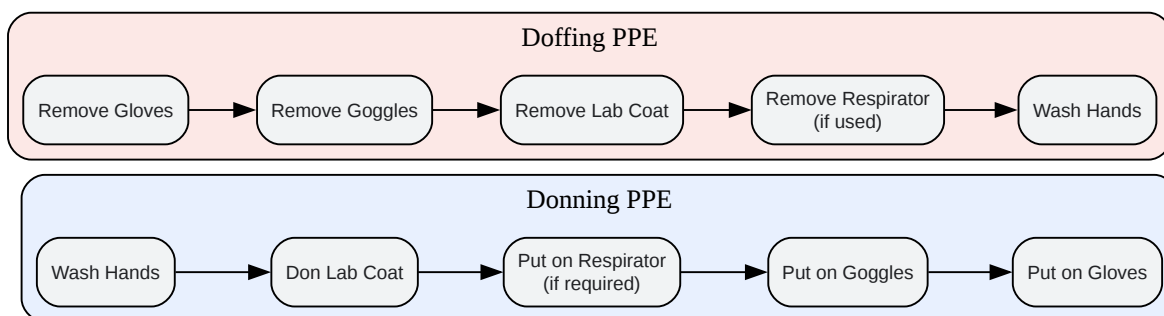
- Store in a tightly sealed, properly labeled container.[6][7]
- Keep the container in a dry, cool, and well-ventilated place.[5][7]
- Store away from incompatible materials such as strong oxidizing agents.[8]
- Containers should be protected against physical damage and regularly inspected for leaks.
[4]

Section 4: Personal Protective Equipment (PPE)

The use of appropriate PPE is mandatory to provide a barrier against potential exposure.

Protection Type	Specification	Rationale
Eye/Face Protection	Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.[6][7]	Protects against splashes and airborne particles that can cause serious eye irritation.
Skin Protection	Chemical-resistant gloves (e.g., nitrile), inspected prior to use. A full-sleeved laboratory coat should be worn.[3][6]	Prevents skin contact which can lead to irritation.
Respiratory Protection	A NIOSH/MSHA-approved respirator is required if ventilation is inadequate, dust is generated, or irritation symptoms are experienced.[6][9]	Protects the respiratory tract from irritation due to inhalation of dust or aerosols.

Workflow for Donning and Doffing PPE



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Caption: Sequential process for correctly putting on and taking off Personal Protective Equipment.

Section 5: First Aid Measures

In the event of exposure, immediate and appropriate first aid is crucial.

- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[5][7]
- In Case of Skin Contact: Immediately take off contaminated clothing. Wash off with soap and plenty of water. Consult a doctor if irritation persists.[5][7]
- In Case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes and get medical attention.[4][8]
- If Swallowed: Rinse mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.[5][7]

Section 6: Accidental Release and Spill Management

Prompt and safe cleanup of spills is essential to prevent wider contamination and exposure.

Personal Precautions

- Evacuate personnel from the spill area.[5][7]
- Ensure adequate ventilation.
- Avoid breathing dust and contact with skin and eyes.[4]
- Wear appropriate PPE as outlined in Section 4.[4][7]

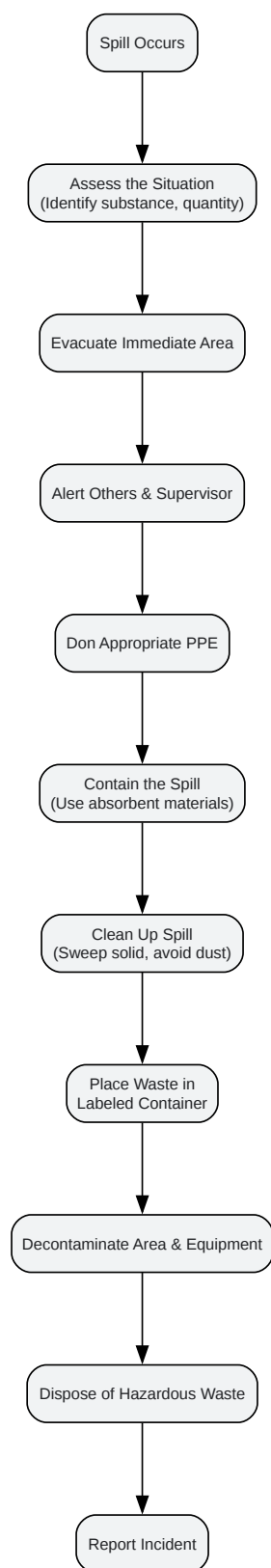
Environmental Precautions

- Prevent further leakage or spillage if it is safe to do so.[5][7]
- Do not let the chemical enter drains, as it may be harmful to aquatic life.[7][10]

Cleanup Procedures

- For minor spills, carefully sweep up the solid material, avoiding dust generation, and place it in a sealed, labeled container for disposal.[\[3\]](#)[\[4\]](#)
- Use dry cleanup procedures.[\[4\]](#)
- After material has been collected, wash the spill area.[\[4\]](#)
- Adhered or collected material should be promptly disposed of as hazardous waste in accordance with local, state, and federal regulations.[\[3\]](#)[\[7\]](#)

Emergency Response for a Chemical Spill



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Caption: Step-by-step workflow for responding to a chemical spill in the laboratory.

Section 7: Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[7][11]
- Specific Hazards: Thermal decomposition may produce irritating gases and vapors, including nitrogen oxides, carbon oxides, and hydrogen chloride.[12]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[7][12]

Section 8: Disposal Considerations

The disposal of **5-Chloro-1H-indol-7-amine** and its containers must be managed as hazardous waste.

- Waste Segregation: Collect waste containing this compound separately from other waste streams. Specifically, segregate halogenated organic waste.[10]
- Container Management: Use designated, leak-proof, and clearly labeled hazardous waste containers. Keep containers tightly closed except when adding waste.[13]
- Disposal Method: Arrange for disposal by a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.[10] Do not dispose of down the drain or in regular trash.[10] Contact your institution's Environmental Health and Safety (EHS) office for guidance and to schedule a pickup.[10]

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